

Application Notes and Protocols: LY294002

Solubility and Stability in Culture Media

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Compound of Interest

Compound Name: LY294002

Cat. No.: B1683991

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the solubility and stability of **LY294002** for its effective use in cell culture applications. Adherence to these protocols is crucial for obtaining reproducible and reliable experimental results.

Introduction to LY294002

LY294002 is a potent and specific, cell-permeable inhibitor of phosphoinositide 3-kinases (PI3Ks).^{[1][2][3][4]} It acts as an ATP-competitive inhibitor of the p110 subunit of PI3K, thereby blocking the PI3K/Akt/mTOR signaling pathway, which is critical for cell survival, proliferation, and growth.^{[1][5]} Due to its central role in cellular signaling, **LY294002** is widely used in cancer research and other areas to study the effects of PI3K pathway inhibition.

Solubility of LY294002

LY294002 is a hydrophobic molecule with limited solubility in aqueous solutions.^[6] Therefore, it is essential to prepare a concentrated stock solution in an appropriate organic solvent before diluting it to the final working concentration in cell culture media.

Table 1: Solubility Data for **LY294002**

Solvent	Concentration	Reference
Dimethyl Sulfoxide (DMSO)	25 mg/mL	[1][7]
Ethanol (EtOH)	25 mg/mL	[1][7]

Stability of LY294002

Proper storage of **LY294002** is critical to maintain its potency and ensure the validity of experimental results.

Table 2: Stability and Storage Recommendations for **LY294002**

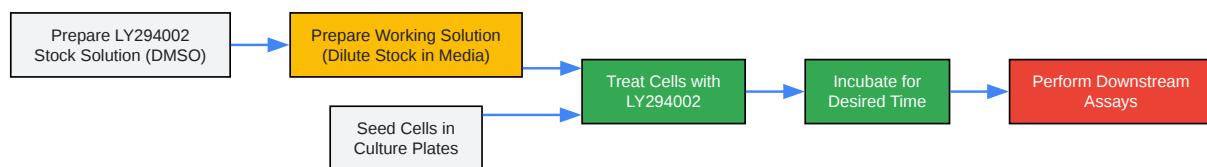
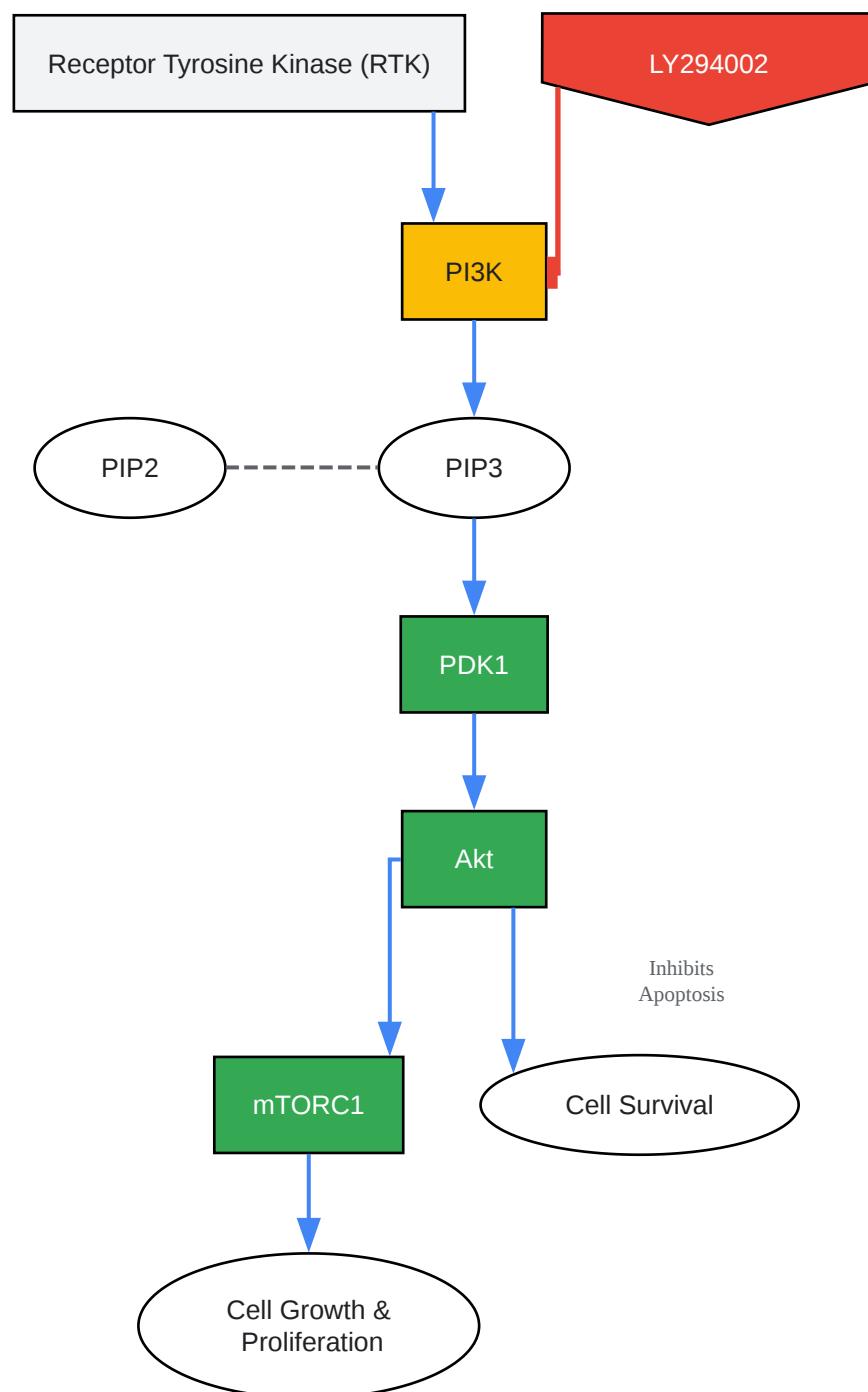
Form	Storage Temperature	Stability	Recommendations	Reference
Lyophilized Powder	-20°C	24 months	Store desiccated.	[2][7]
Stock Solution (in DMSO or EtOH)	-20°C	Up to 3 months	Aliquot to avoid repeated freeze-thaw cycles.	[2][7]
Stock Solution (in DMSO)	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.	[8]
Working Solution (in Culture Media)	37°C	Varies	Prepare fresh for each experiment. Use immediately after dilution.	[4]

Note on Stability in Culture Media: While **LY294002** is generally considered more stable in solution than other PI3K inhibitors like Wortmannin, quantitative data on its half-life and stability in various cell culture media at 37°C is not extensively documented.[1] However, its widespread and successful use in numerous studies with incubation times ranging from hours to several days suggests it retains sufficient activity for most standard cell culture experiments.[3][9] For

long-term experiments, researchers should consider replenishing the media with freshly diluted **LY294002**.

Signaling Pathway and Experimental Workflow

To effectively utilize **LY294002**, it is important to understand the signaling pathway it inhibits and to follow a standardized experimental workflow.

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